

ALPHA-BROMO-4-(DIETHYLAMINO)ACETOPHENONE molecular weight and formula

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Compound of Interest

ALPHA-BROMO-4-

Compound Name: (DIETHYLAMINO)ACETOPHENO

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Technical Guide: α -Bromo-4-(diethylamino)acetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of α -bromo-4-(diethylamino)acetophenone, a key intermediate in pharmaceutical synthesis. The document details its chemical and physical properties, a representative synthesis protocol, and its molecular structure.

Core Compound Data

The fundamental properties of α -bromo-4-(diethylamino)acetophenone are summarized below, providing a clear reference for laboratory use and characterization.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ BrNO	[1]
Molecular Weight	270.17 g/mol	[1]
IUPAC Name	2-bromo-1-[4-(diethylamino)phenyl]ethanone	[1]
CAS Number	207986-25-2	[1]
Melting Point	50-52°C	[2]
Physical Form	Yellow powder	[3]
Solubility	Insoluble in water	[2] [4]

Synthesis of α -Bromo-4-(diethylamino)acetophenone

α -Bromo-4-(diethylamino)acetophenone is primarily used as a pharmaceutical intermediate.[\[4\]](#) Its synthesis is a critical step in the development of more complex molecules. Below is a representative experimental protocol for its preparation via the bromination of 4'-(diethylamino)acetophenone. This method is adapted from established procedures for the α -bromination of acetophenone derivatives.[\[5\]](#)

Experimental Protocol: α -Bromination of 4'-(diethylamino)acetophenone

Objective: To synthesize α -bromo-4-(diethylamino)acetophenone by the selective bromination of the α -carbon of 4'-(diethylamino)acetophenone.

Materials:

- 4'-(diethylamino)acetophenone
- Bromine (Br₂)
- Acetic acid (glacial)

- Crushed ice
- Ethanol (for recrystallization)

Procedure:

- **Dissolution of Starting Material:** In a flask equipped with a dropping funnel and a magnetic stirrer, dissolve 4'-(diethylamino)acetophenone (1 mmol) in glacial acetic acid (2 mL). Cool the solution to 0°C using an ice bath.
- **Bromination:** While stirring, add a solution of bromine (1 mmol) in acetic acid (4 mL) dropwise to the reaction mixture over a period of 30 minutes. Maintain the temperature at 0°C during the addition.
- **Reaction:** After the addition is complete, continue to stir the reaction mixture at room temperature for 2 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Quenching and Precipitation:** Once the reaction is complete, pour the reaction mixture onto crushed ice. The crude product will precipitate as a solid.
- **Isolation and Purification:** Collect the solid product by filtration and wash it with cold water. Dry the solid and then recrystallize it from ethanol to yield pure α -bromo-4-(diethylamino)acetophenone.

Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood.
- Bromine is highly corrosive and toxic. Handle with appropriate personal protective equipment (gloves, goggles, lab coat).
- Acetic acid is corrosive. Avoid contact with skin and eyes.

Synthesis Workflow

The logical flow of the synthesis process, from starting materials to the final purified product, is illustrated in the diagram below.



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Caption: Synthesis workflow for α -bromo-4-(diethylamino)acetophenone.

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References

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